

# 2-Ethoxypentane vs diethyl ether solvent properties

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## Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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## Diethyl Ether Properties & Data

Property	Value / Description	Reference / Context
IUPAC Name	Ethoxyethane	[1] [2]
Chemical Formula	$(C_2H_5)_2O$ or $C_4H_{10}O$	[1] [3]
Molar Mass	74.12 g/mol	[1] [4]
Physical State	Colorless, volatile liquid	[1] [5]
Odor	Sweet, pungent, "ethereal"	[5] [2]
Boiling Point	34.6 °C	[1] [5] [2]
Melting Point	-116.3 °C	[1] [5] [2]
Density	0.7134 g/cm <sup>3</sup> (at 20°C)	[1] [4]
Flash Point	-45 °C to -40 °C	[1] [4]

Property	Value / Description	Reference / Context
Solubility in Water	6.05 g/100 ml (at 25°C)	[2] [3]
Vapor Pressure	440 mmHg (at 20°C)	[1] [5]
Common Uses	Common solvent for Grignard reactions, organic extractions, engine starting fluid, former general anesthetic.	[1] [5] [2]

## Safety and Handling Protocols

Diethyl ether is **extremely flammable** and requires careful handling. Key hazards and management protocols are outlined below.

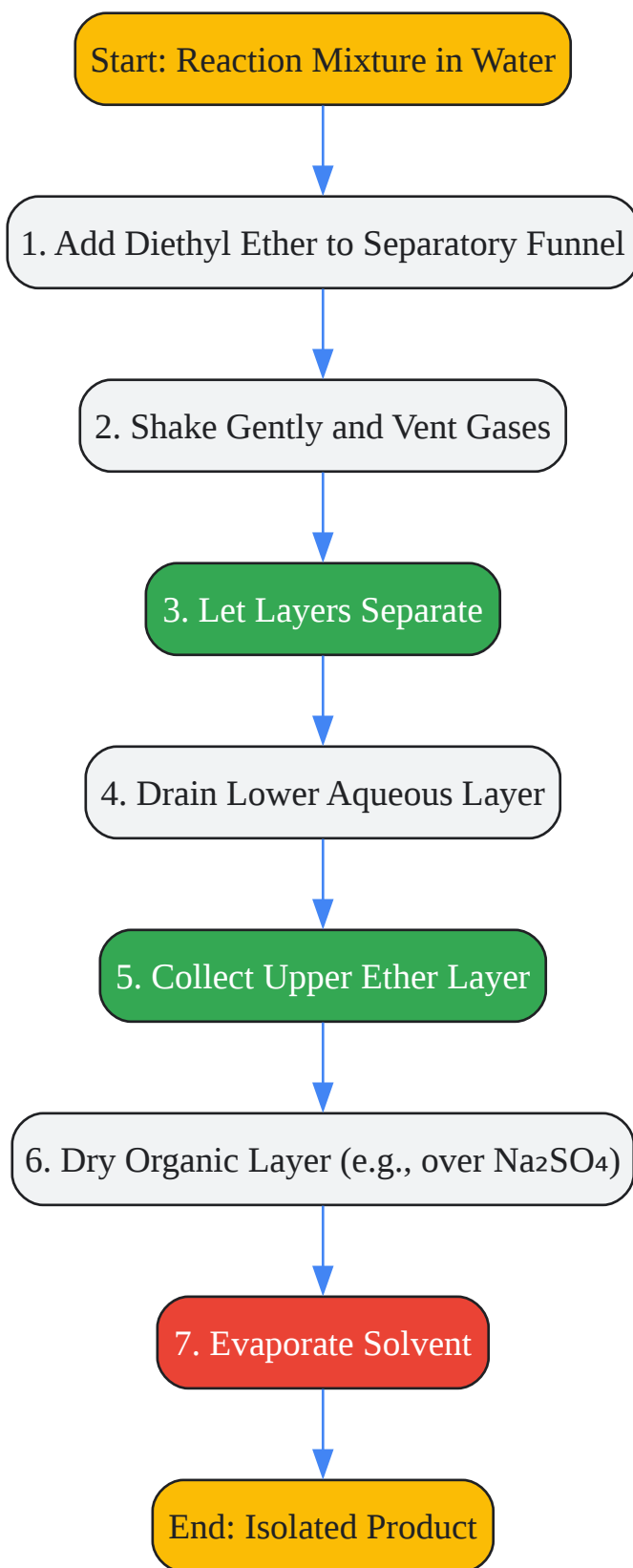
- **Flammability:** Vapors can travel long distances, form explosive mixtures with air, and be ignited by hot surfaces, open flames, or static electricity [1] [2].
  - **Handling Protocol:** Use in a well-ventilated area or a fume hood. Eliminate all potential ignition sources. Use steam baths for heating, never hot plates or open flames [1] [3].
- **Peroxide Formation:** Ethers can slowly react with atmospheric oxygen to form explosive peroxides upon storage, especially in old containers [1] [2] [3].
  - **Handling Protocol:** Test for peroxides before distillation or evaporation. Inhibit formation by storing over solid sodium hydroxide or with additives like BHT. Store in tight, dark containers away from light. Do not distill to dryness [1] [2] [3].
- **Health Effects:** Vapors act as a nervous system depressant, causing drowsiness and dizziness. Liquid can cause skin dryness and cracking with continual exposure [1] [5].

## Experimental and Application Notes

Diethyl ether is a staple in organic chemistry laboratories, primarily due to its excellent solvent properties.

- **Solvent Role:** It is a common **aprotic solvent** with low polarity, making it ideal for liquid-liquid extraction and reactions involving highly basic organometallic reagents like Grignard reagents, which it stabilizes [1] [5] [2].

- **Extraction Workflow:** The following diagram illustrates a standard liquid-liquid extraction procedure using diethyl ether:



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- **Purification:** Commercial diethyl ether often contains water, ethanol, and aldehydes. Purity for sensitive reactions by distilling from sodium metal immediately before use to remove water and ethanol [1].

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## References

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